

VU 0365114: Application Notes for Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: VU 0365114

Cat. No.: B15620989

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These application notes provide detailed protocols for the solubilization and preparation of stock solutions of **VU 0365114**, a selective positive allosteric modulator of the M5 muscarinic acetylcholine receptor, which has been identified as a potent microtubule-destabilizing agent with anticancer properties.^{[1][2]} Adherence to these guidelines is crucial for ensuring experimental reproducibility and accuracy.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical characteristics of **VU 0365114** is fundamental for its effective use in research. The key properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	397.35 g/mol	[1]
Chemical Formula	C ₂₂ H ₁₄ F ₃ NO ₃	[1]
Appearance	Solid	[1]
Purity	≥98% (HPLC)	[1]
Solubility		
In DMSO	79 mg/mL (approximately 198.81 mM)	[1]
In Ethanol	10 mg/mL	[1]
In Water	Insoluble	[1]

Experimental Protocols

This section details the step-by-step methodology for preparing a 10 mM stock solution of **VU 0365114** in Dimethyl Sulfoxide (DMSO). This concentration is a widely used starting point for creating serial dilutions for various assays.[1]

Materials:

- **VU 0365114** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile 1.5 mL microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM **VU 0365114** Stock Solution in DMSO:

- Calculate the required mass of **VU 0365114**: To prepare 1 mL of a 10 mM stock solution, 3.97 mg of **VU 0365114** is required.[\[1\]](#)
- Weighing **VU 0365114**: On a calibrated analytical balance, carefully weigh approximately 3.97 mg of **VU 0365114** powder and transfer it to a sterile 1.5 mL microcentrifuge tube.[\[1\]](#)
- Dissolving in DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **VU 0365114** powder.[\[1\]](#)
- Ensuring Complete Dissolution: Tightly cap the tube and vortex the solution for 1-2 minutes until the compound is fully dissolved. If necessary, brief sonication or gentle warming (not exceeding 40°C) can be used to aid dissolution. Visually inspect the solution to confirm the absence of any solid particles.[\[1\]](#)
- Storage of the Stock Solution: For long-term storage, it is recommended to create smaller, single-use aliquots (e.g., 20 µL) in sterile, light-protected microcentrifuge tubes. Store these aliquots at -80°C for up to one year or at -20°C for up to one month. It is important to avoid repeated freeze-thaw cycles.[\[1\]](#)

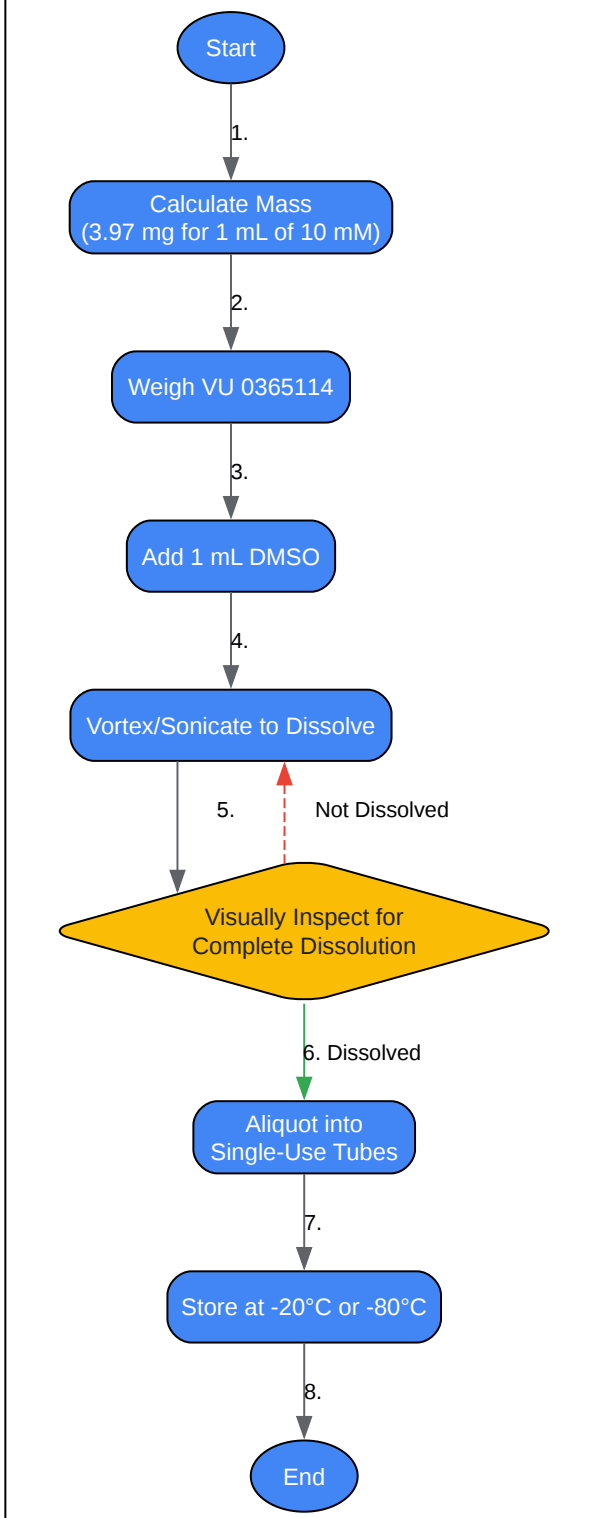
Safety Precautions:

Standard laboratory safety practices should be strictly followed when handling **VU 0365114** and DMSO.

Visualizations

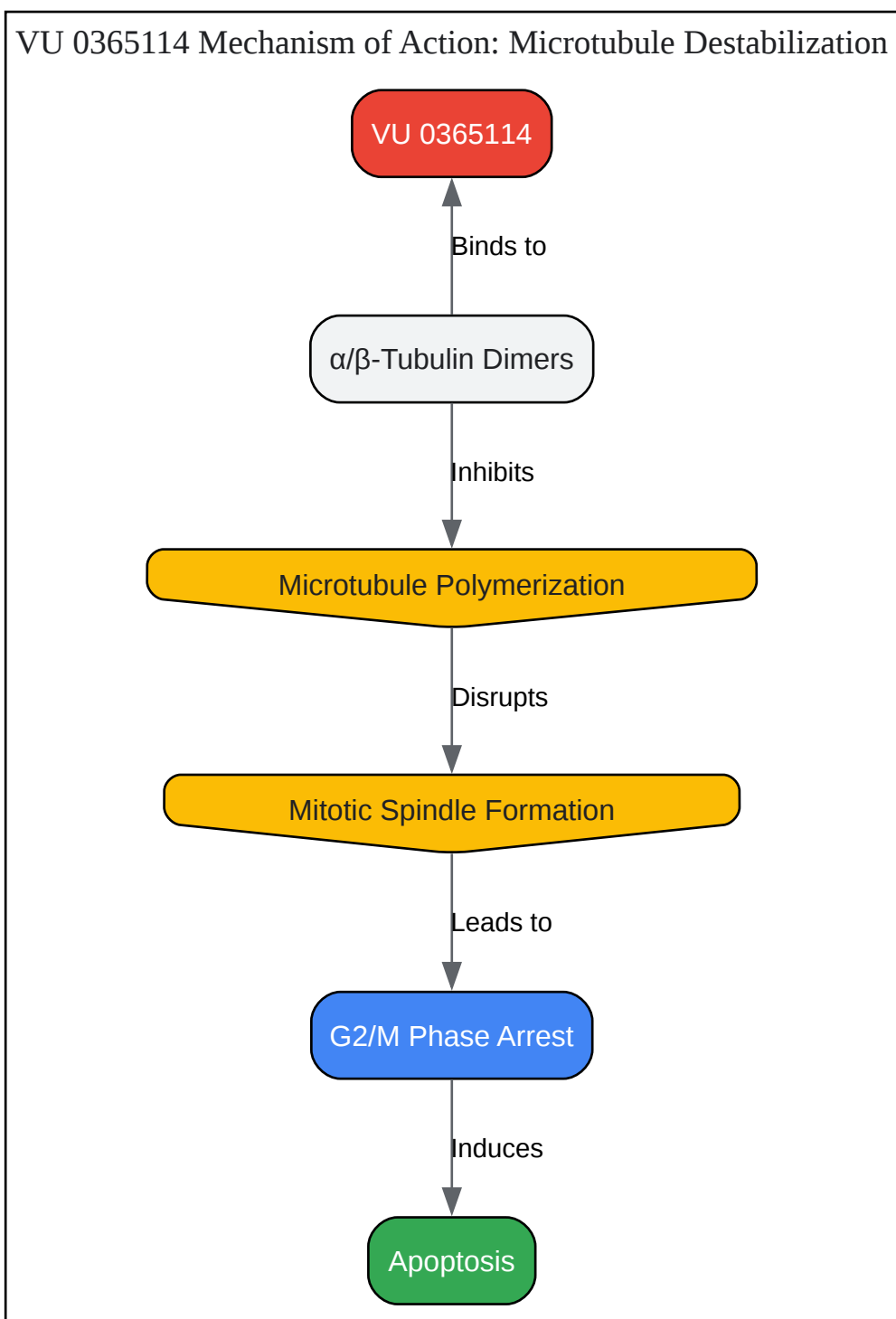
To further elucidate the experimental process and the compound's mechanism of action, the following diagrams are provided.

Workflow for VU 0365114 Stock Solution Preparation



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Caption: Workflow for preparing a **VU 0365114** stock solution.



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Caption: Signaling pathway of **VU 0365114** as a microtubule destabilizer.

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References

- 1. benchchem.com [benchchem.com]
- 2. Repositioning VU-0365114 as a novel microtubule-destabilizing agent for treating cancer and overcoming drug resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
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